

2-Ethylbutyl benzoate chemical properties

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Compound of Interest

Compound Name: *2-Ethylbutyl benzoate*

Cat. No.: *B15375592*

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An In-depth Technical Guide to **2-Ethylbutyl Benzoate**

Introduction

2-Ethylbutyl benzoate (CAS No. 5444-76-8) is an organic compound classified as a benzoate ester.^[1] It is the ester formed from the condensation of benzoic acid and 2-ethylbutanol. This document provides a comprehensive overview of its chemical and physical properties, synthesis protocols, and safety information, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

2-Ethylbutyl benzoate is a liquid at room temperature, characterized by its insolubility in water.^[2] Its properties are primarily dictated by the aromatic benzoate group and the branched alkyl chain.

Data Summary

The key quantitative properties of **2-Ethylbutyl benzoate** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₈ O ₂	PubChem[1]
Molecular Weight	206.28 g/mol	PubChem[1]
IUPAC Name	2-ethylbutyl benzoate	PubChem[1]
CAS Number	5444-76-8	PubChem[1]
Appearance	Light yellow liquid	Fisher Scientific[2]
Melting Point	-34 °C / -29.2 °F	Fisher Scientific[2]
Boiling Point	212 °C / 413.6 °F	Fisher Scientific[2]
Flash Point	88 °C / 190.4 °F	Fisher Scientific[2]
Autoignition Temp.	460 °C / 860 °F	Fisher Scientific[2]
Water Solubility	Insoluble	Fisher Scientific[2]
Kovats Retention Index	1555 (Semi-standard non-polar)	PubChem[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **2-Ethylbutyl benzoate**.

- Mass Spectrometry (GC-MS): The NIST Mass Spectrometry Data Center provides mass spectral data for this compound, which is essential for its identification in complex mixtures. [1]
- Nuclear Magnetic Resonance (NMR): ¹³C NMR spectral data is available and is instrumental in confirming the carbon framework of the molecule.[1]

Synthesis and Experimental Protocols

The primary method for synthesizing **2-Ethylbutyl benzoate** is through Fischer esterification. This acid-catalyzed reaction involves the condensation of a carboxylic acid (benzoic acid) and an alcohol (2-ethylbutanol).

General Fischer Esterification Protocol

This protocol describes a typical laboratory-scale synthesis of **2-Ethylbutyl benzoate**.

Materials:

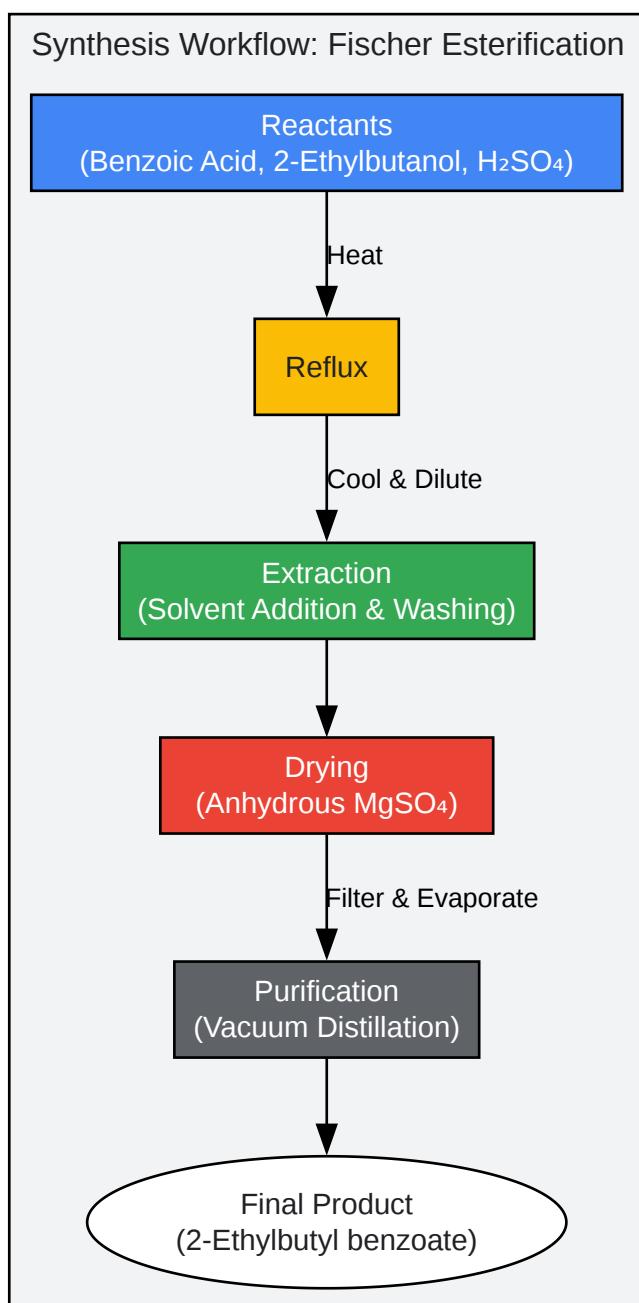
- Benzoic acid
- 2-Ethylbutanol
- Concentrated sulfuric acid (catalyst)
- Diethyl ether or other suitable organic solvent
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- Reaction Setup: In a round-bottom flask, combine benzoic acid and a slight excess of 2-ethylbutanol.
- Catalysis: Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Reflux: Equip the flask with a reflux condenser and heat the mixture to reflux for a duration of 1-2 hours to drive the reaction to completion. The progress can be monitored using Thin Layer Chromatography (TLC).
- Workup & Extraction: After cooling, transfer the reaction mixture to a separatory funnel. Dilute the mixture with diethyl ether.
- Washing: Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the unreacted benzoic acid and sulfuric acid catalyst), and finally with brine.

- Drying: Dry the separated organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Purification: Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator. The resulting crude product can be further purified by vacuum distillation to yield pure **2-Ethylbutyl benzoate**.

The logical workflow for this synthesis is illustrated in the diagram below.



[Click to download full resolution via product page](#)*Synthesis workflow for 2-Ethylbutyl benzoate.*

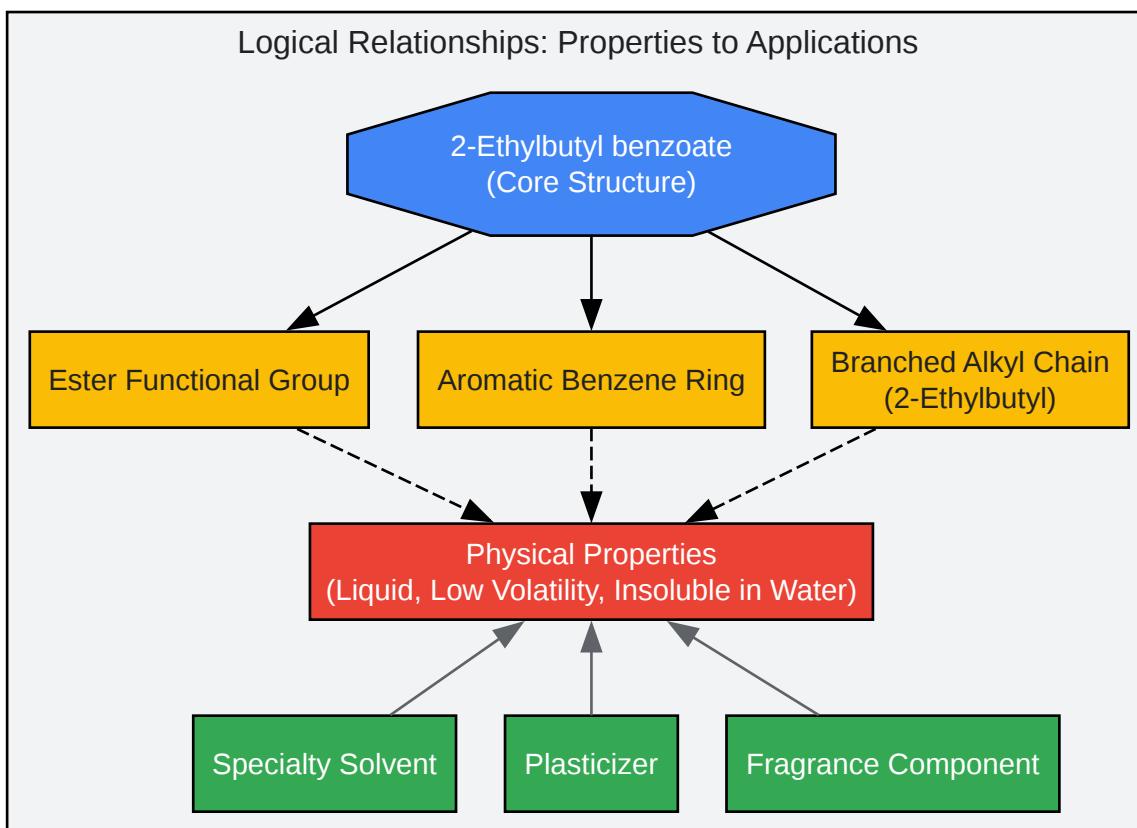
Reactivity and Applications

The chemical nature of **2-Ethylbutyl benzoate**—an ester with an aromatic ring and a branched alkyl chain—governs its applications. Its low water solubility and liquid state at a wide range of temperatures make it a suitable component in various formulations.

Logical Relationships of Properties and Uses

The inherent properties of the molecule directly inform its industrial and research applications. While specific applications for **2-Ethylbutyl benzoate** are not as widely documented as for similar esters like ethyl or butyl benzoate, its properties suggest potential use as a plasticizer, solvent, or fragrance component. Benzoate esters, in general, are used as preservatives and fragrance ingredients in cosmetics.[3][4]

The following diagram illustrates the relationship between the molecule's structural features and its potential functions.



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Relationship between molecular properties and potential uses.

Safety and Handling

According to safety data sheets, **2-Ethylbutyl benzoate** is classified as harmful if swallowed and causes skin and serious eye irritation.

- **Handling:** Use in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves and safety goggles.[\[2\]](#)
- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place. Store away from heat, sparks, and open flames as it is a combustible liquid.[\[2\]](#)[\[5\]](#)
- **First Aid:** In case of eye contact, rinse cautiously with water for several minutes. For skin contact, wash with plenty of soap and water. If swallowed, call a poison center or doctor if

you feel unwell and rinse the mouth.

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